

4-Methyldibenzothiophene chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methyldibenzothiophene

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An In-depth Technical Guide to 4-Methyldibenzothiophene

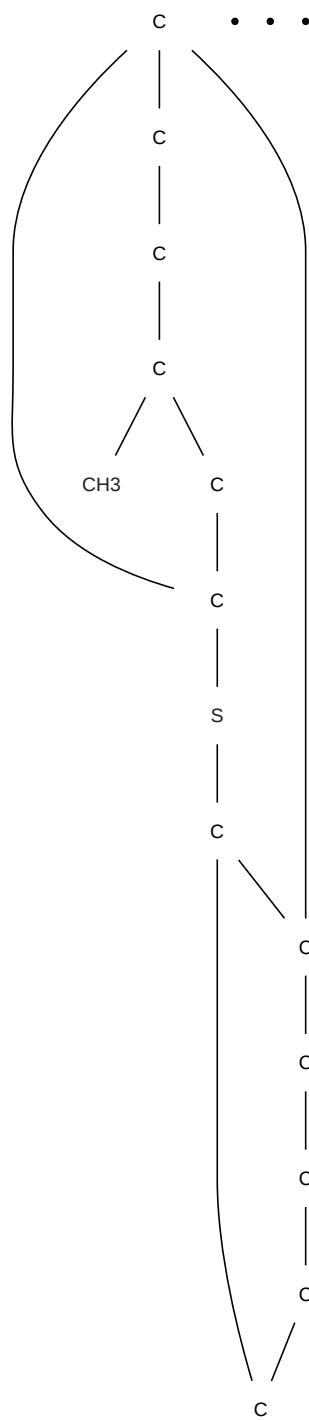
This guide provides a comprehensive overview of **4-Methyldibenzothiophene**, a heterocyclic aromatic sulfur compound. It is intended for researchers, scientists, and professionals in drug development and environmental science. This document details its chemical structure, nomenclature, physicochemical properties, and relevant experimental protocols.

Chemical Structure and Nomenclature

4-Methyldibenzothiophene is a derivative of dibenzothiophene, which is composed of two benzene rings fused to a central thiophene ring. The methyl group is located at the 4th position of the dibenzothiophene core.

- IUPAC Name: 4-Methyldibenzo[b,d]thiophene[1]
- Synonyms: 4-MDBT, 4-Methyl-dibenzothiophene[2][3]
- CAS Number: 7372-88-5[1][2]
- Molecular Formula: C₁₃H₁₀S[1][2][4]

The chemical structure of **4-Methyldibenzothiophene** is depicted in the following diagram:



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Caption: Chemical structure of **4-Methyldibenzothiophene**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyldibenzothiophene** is presented in the table below. This data is essential for its handling, application in experimental settings, and for computational modeling.

Property	Value	Reference
Molecular Weight	198.28 g/mol	[1]
Appearance	White Solid	[3]
Melting Point	64-68 °C	[5]
Boiling Point	298 °C	[5]
Solubility	Insoluble in water (2.4×10^{-4} g/L at 25 °C)	[3]
Assay	96%	

Experimental Protocols

4-Methyldibenzothiophene is a sulfur-containing compound found in fossil fuels, and its removal is of significant interest.[\[5\]](#) The following is a representative experimental protocol for its oxidative desulfurization.

Objective: To remove **4-Methyldibenzothiophene** from a model fuel via oxidative desulfurization (ODS) using a heterogeneous catalyst.

Materials:

- **4-Methyldibenzothiophene** (4-MDBT)
- n-hexane (solvent)
- Mg/Al layered double hydroxide with ZnO/TiO₂ catalyst
- Hydrogen peroxide (H₂O₂) as the oxidant
- Reaction vessel equipped with a magnetic stirrer and reflux condenser

- Gas chromatograph with a flame ionization detector (GC-FID) for analysis

Procedure:

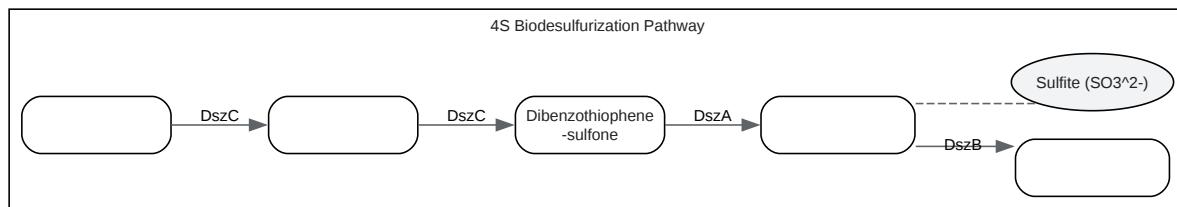
- Preparation of the Model Fuel: A stock solution of 4-MDBT in n-hexane is prepared at a concentration of 500 ppm.
- Catalyst Preparation: The Mg/Al-ZnO/TiO₂ catalyst is synthesized and calcined at 300°C for 7 hours to ensure its activation.[6]
- Oxidative Desulfurization Reaction:
 - Add a specific amount of the prepared catalyst to the model fuel in the reaction vessel.
 - Introduce the oxidant (e.g., a specific volume of H₂O₂) to the mixture.
 - The reaction is carried out at a controlled temperature (e.g., 80°C) with constant stirring for a set duration.[6]
- Analysis:
 - Samples are withdrawn from the reaction mixture at different time intervals.
 - The concentration of 4-MDBT in the samples is determined using GC-FID.
 - The percentage of desulfurization is calculated based on the reduction in the concentration of 4-MDBT.
- Catalyst Reusability: The catalyst can be recovered by filtration, washed, and dried for subsequent cycles to test its stability and reusability.[6]

Biological Desulfurization Pathway

Certain microorganisms can selectively remove sulfur from dibenzothiophenes without breaking the carbon-carbon bonds, a process known as biodesulfurization (BDS). The most studied metabolic route for this is the "4S pathway".

A Rhodococcus species has been identified that employs the sulfur-specific 4S pathway for the desulfurization of **4-Methyldibenzothiophene**, with 4-methylhydroxybiphenyl being a major end-product.^[7]

The generalized 4S pathway for dibenzothiophene is illustrated below. For **4-Methyldibenzothiophene**, the initial substrate would be methylated, and the final product would be a methylated version of 2-hydroxybiphenyl.



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Caption: The 4S pathway for biodesulfurization of dibenzothiophenes.

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